

A Technical Guide to the Photophysical and Fluorescent Properties of Pafolacianine

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Compound of Interest

Compound Name: Pafolacianine

Cat. No.: B10815510

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Abstract

Pafolacianine (also known as OTL38 and marketed as Cytalux™) is a folate receptor-targeted near-infrared (NIR) fluorescent imaging agent. It is comprised of a folate analog, which provides targeting to cancer cells overexpressing the folate receptor alpha (FR α), conjugated to the heptamethine cyanine dye S0456. This guide provides a detailed overview of the photophysical and fluorescent properties of **pafolacianine**, its mechanism of action, and relevant experimental protocols for its characterization and use.

Core Photophysical and Fluorescent Properties

Pafolacianine is designed for optimal performance in the near-infrared window, which allows for deeper tissue penetration and reduced autofluorescence compared to imaging in the visible spectrum.^{[1][2]} The core photophysical characteristics are summarized below.

Spectroscopic Properties

The absorption and emission spectra of **pafolacianine** are characteristic of a heptamethine cyanine dye, with sharp absorption and emission peaks in the near-infrared region.

| Property | Value | Reference(s) |
|---|--------------|--------------|
| Absorption Maximum ($\lambda_{\text{max,abs}}$) | 774 - 776 nm | [3] |
| Absorption Range | 760 - 785 nm | |
| Emission Maximum ($\lambda_{\text{max,em}}$) | 794 - 796 nm | [3] |
| Emission Range | 790 - 815 nm | |
| Stokes Shift | ~20 nm | [3] |

Molar Absorptivity, Quantum Yield, and Fluorescence Lifetime

While precise, experimentally determined values for the molar absorptivity (extinction coefficient), fluorescence quantum yield, and fluorescence lifetime of **pafolacianine** are not publicly available in the reviewed literature, typical values for heptamethine cyanine dyes can be considered for approximation. Heptamethine cyanine dyes are known for their high molar extinction coefficients. Their quantum yields can be highly dependent on the solvent and local environment. Similarly, their fluorescence lifetimes are typically in the sub-nanosecond to nanosecond range.

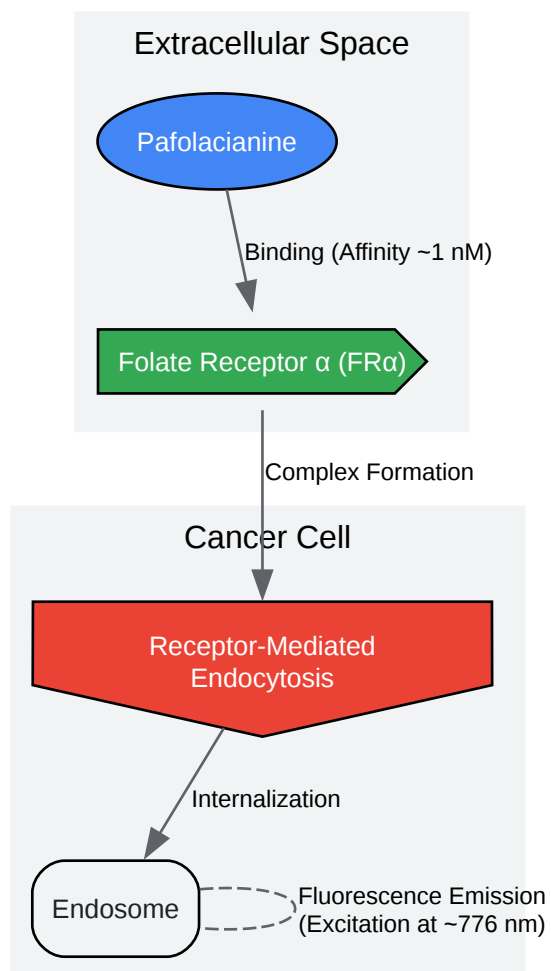
Photostability

Pafolacianine is reported to exhibit minimal photobleaching under the conditions of intraoperative imaging. Heptamethine cyanine dyes' photostability can be influenced by their molecular structure and environment, with some derivatives showing improved stability over others like Indocyanine Green (ICG).

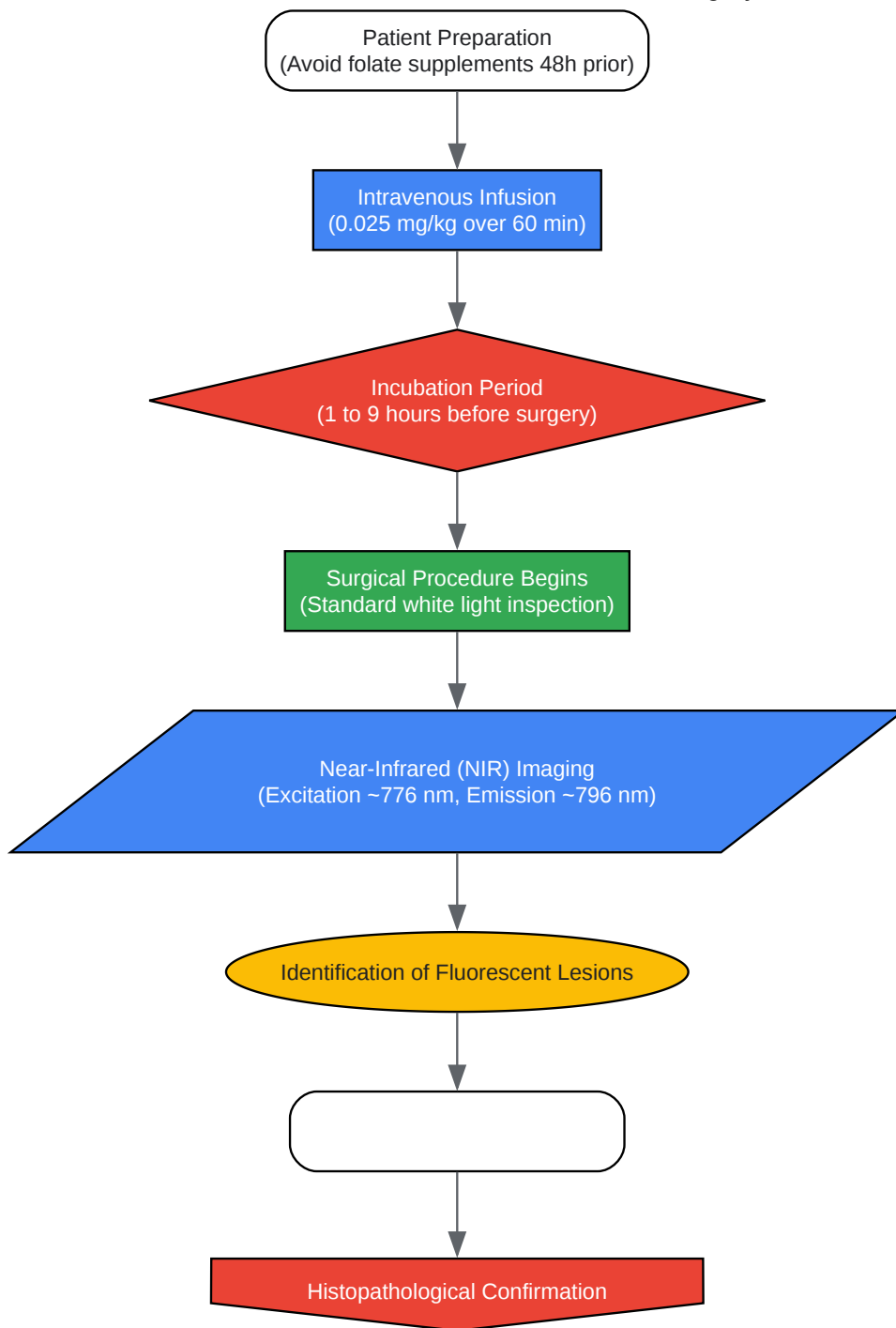
Mechanism of Action and Cellular Uptake

The efficacy of **pafolacianine** as a targeted imaging agent is predicated on its specific binding and internalization into cancer cells that overexpress the folate receptor alpha (FR α).

Mechanism of Action of Pafolacianine



Clinical Workflow for Pafolacianine-Guided Surgery

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